

Personal protective equipment for handling L-156903

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Compound of Interest

Compound Name: L-156903

Cat. No.: B1673692

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Essential Safety and Handling Guide for L-156903

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **L-156903** (CAS: 116740-51-3), a potent bioactive chemical intended for research use only. Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment.

Physicochemical Properties

A summary of the key physicochemical properties of **L-156903** is provided below. This information is critical for understanding its behavior and for safe handling.

Property	Value
Molecular Formula	C35H41N7O5S
Molecular Weight	671.81 g/mol
Appearance	Solid at room temperature
Storage (Powder)	-20°C for 3 years; 4°C for 2 years
Storage (In Solvent)	-80°C for 6 months

Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **L-156903**, particularly in its powdered form. Since **L-156903** is a potent compound, stringent PPE protocols are necessary to prevent exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Body Part	PPE Recommendation	Specifications and Best Practices
Respiratory	N95 or higher-rated respirator	Recommended when handling the powder outside of a containment system (e.g., fume hood, glove box).
Eyes/Face	Safety goggles and face shield	Goggles should provide a complete seal around the eyes. A face shield offers an additional layer of protection against splashes.
Hands	Double-gloving with nitrile gloves	Wear two pairs of powder-free nitrile gloves. Change the outer glove immediately upon contamination and both pairs every 30-60 minutes.
Body	Disposable lab coat with long sleeves and elastic cuffs	The lab coat should be made of a low-permeability fabric. Cuffs should be tucked into the inner gloves.
Feet	Closed-toe shoes and disposable shoe covers	Shoe covers should be worn when there is a risk of powder spillage.

Operational and Disposal Plans

Strict adherence to the following operational and disposal plans is mandatory to minimize risk and ensure regulatory compliance.

Handling Procedures

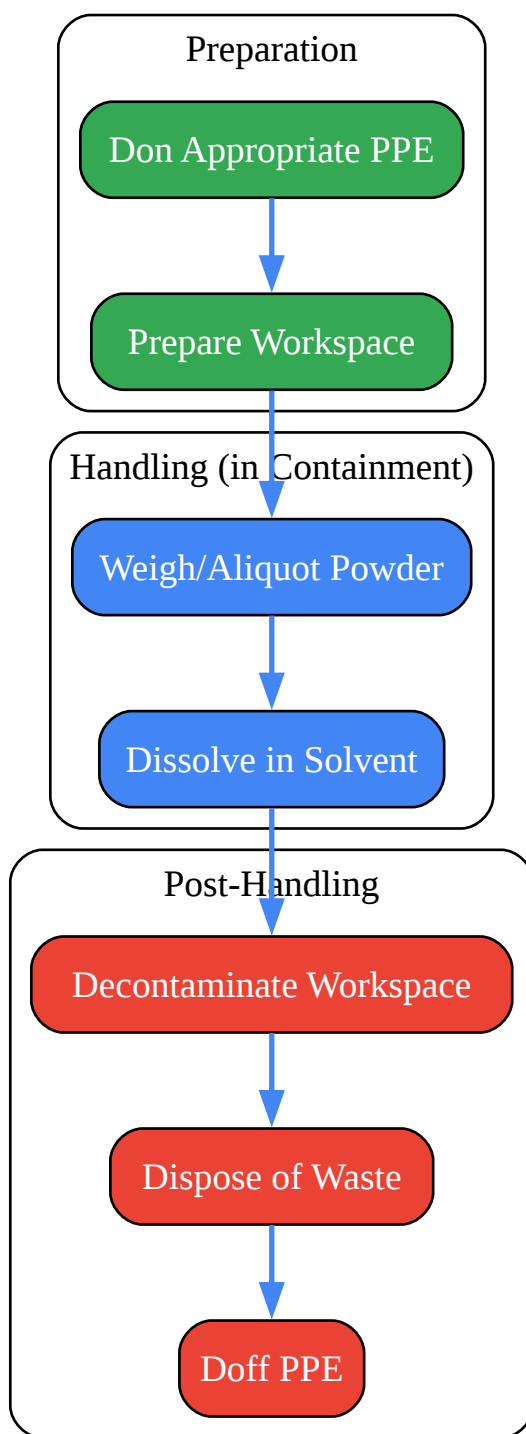
- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace by lining it with absorbent, disposable bench paper.
- **Weighing and Aliquoting:** All handling of powdered **L-156903** should be performed within a certified chemical fume hood or a glove box to minimize inhalation exposure.
- **Transporting:** When moving the compound, even in small quantities, use sealed, shatter-proof secondary containers.
- **Cleaning:** After handling, decontaminate the work surface with a suitable solvent (e.g., 70% ethanol) and dispose of all contaminated materials as outlined below.

Disposal Plan

While the Safety Data Sheet for **L-156903** does not classify it as hazardous, it is prudent to handle its disposal with care.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

- **Solid Waste:** All contaminated solid waste, including gloves, bench paper, and empty containers, should be collected in a dedicated, sealed, and clearly labeled waste bag.
- **Liquid Waste:** Unused solutions of **L-156903** should be collected in a designated, sealed waste container.
- **Final Disposal:** All waste should be disposed of through your institution's chemical waste program. Do not dispose of **L-156903** down the drain or in regular trash.

Experimental Workflow for Handling L-156903

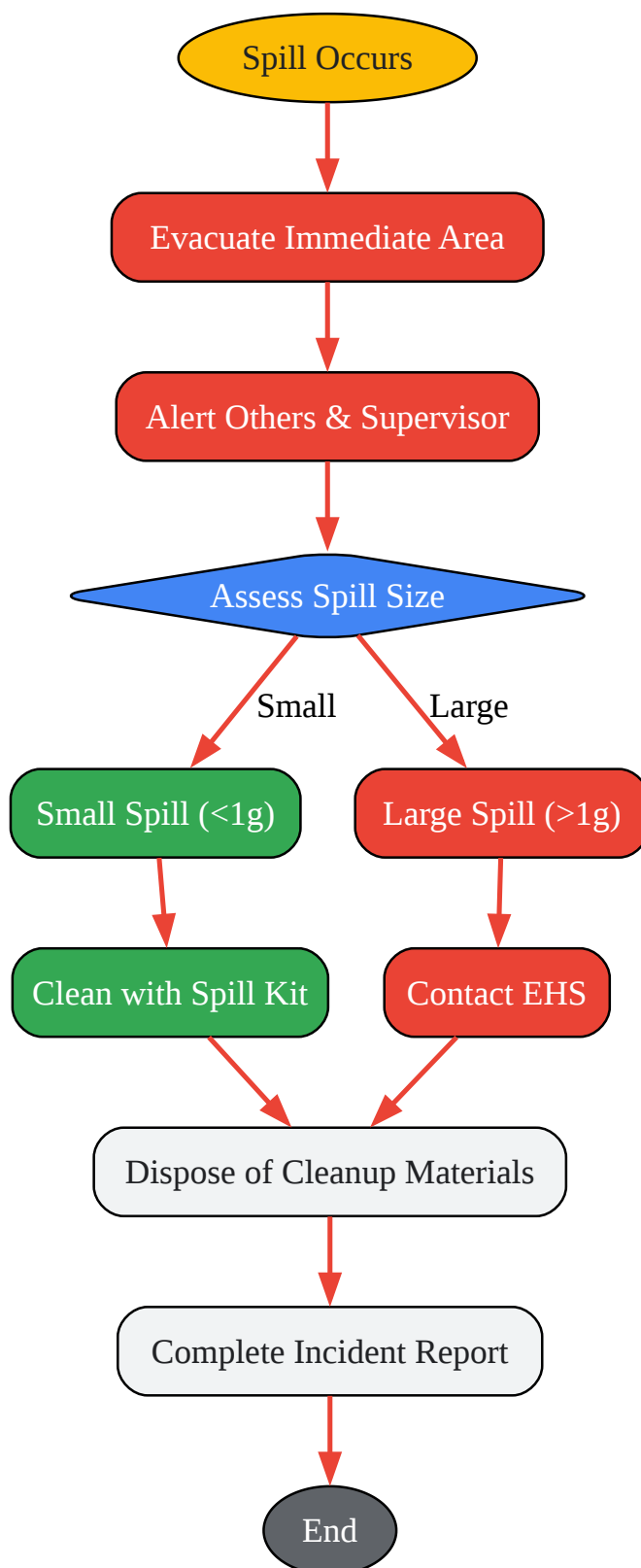


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Caption: Workflow for the safe handling of **L-156903**.

Emergency Spill Response

In the event of a spill, follow these procedures immediately.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)



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Caption: Emergency response flowchart for an **L-156903** spill.

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